

An In-depth Technical Guide to the Structure, Properties, and Function of Hydroxythiamine

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Compound of Interest

Compound Name: *Hydroxythiamine*

CAS No.: 582-36-5

Cat. No.: B1206845

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

Hydroxythiamine, more commonly known as oxythiamine, is a potent synthetic antagonist of thiamine (Vitamin B1). Its structural similarity to thiamine allows it to enter metabolic pathways, where its phosphorylated form, oxythiamine diphosphate, acts as a competitive inhibitor of thiamine pyrophosphate-dependent enzymes. This guide provides a comprehensive technical overview of **hydroxythiamine**, detailing its chemical structure, formula, and physicochemical properties. It further explores its synthesis, mechanism of action as a thiamine antagonist, and its impact on key metabolic pathways. Detailed experimental protocols for its synthesis and analysis are provided, alongside a review of its applications in research and potential therapeutic development.

Introduction: The Significance of a Thiamine Antagonist

Thiamine, in its active form thiamine pyrophosphate (TPP), is an essential coenzyme for numerous enzymes crucial for carbohydrate and amino acid metabolism.[1] Antagonists of thiamine, such as **hydroxythiamine**, are invaluable tools for researchers studying thiamine-dependent pathways and the pathophysiology of thiamine deficiency.[2][3] **Hydroxythiamine** serves as a key research compound to induce a state of functional thiamine deficiency, allowing for the investigation of the roles of TPP-dependent enzymes in various cellular processes.[4][5] Furthermore, due to the reliance of rapidly proliferating cells, such as cancer cells, on metabolic pathways requiring TPP, **hydroxythiamine** has been explored for its potential as a cytostatic agent.[1][3] This guide offers an in-depth exploration of the core scientific principles of **hydroxythiamine**, from its fundamental chemical structure to its biological implications.

Chemical Structure and Formula of Hydroxythiamine

Hydroxythiamine is a structural analog of thiamine. The critical difference lies in the substitution of the amino group at position 4 of the pyrimidine ring with a hydroxyl group, which exists in a tautomeric equilibrium with the keto form, pyrimidin-6-one.[4][5] This seemingly minor alteration has profound effects on its biological activity.

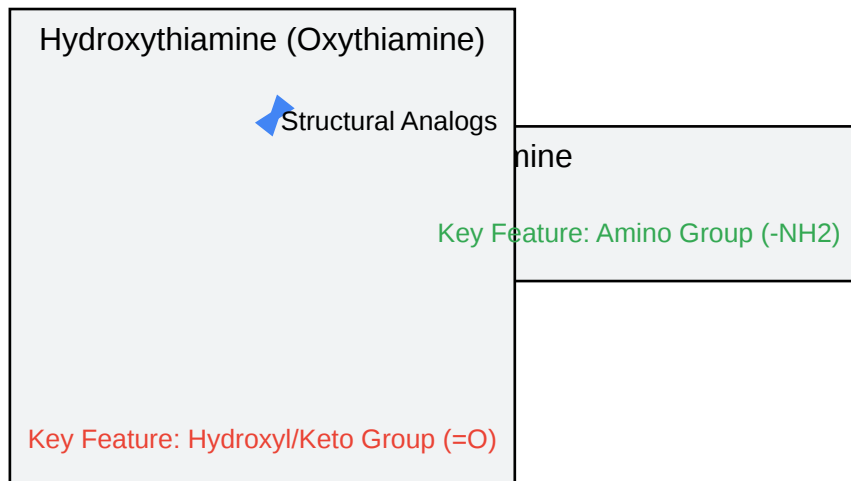
Chemical Formula: $C_{12}H_{16}N_3O_2S^+$ [5][6]

IUPAC Name: 5-[[5-(2-hydroxyethyl)-4-methyl-1,3-thiazol-3-ium-3-yl]methyl]-2-methyl-1H-pyrimidin-6-one[6]

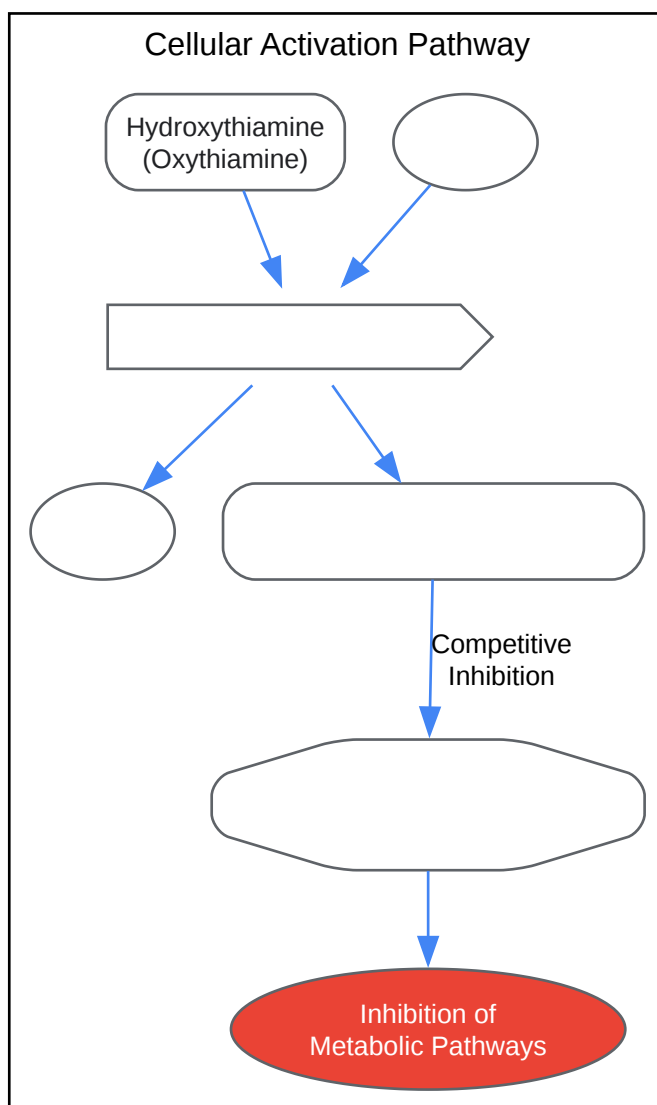
The structural similarity to thiamine is the cornerstone of **hydroxythiamine**'s mechanism of action, as it allows the molecule to be recognized and processed by the same cellular machinery as its vitamin counterpart.

Diagram: Structural Comparison of Thiamine and Hydroxythiamine

Structural Comparison of Thiamine and Hydroxythiamine



Metabolic Activation of Hydroxythiamine



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Sources

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